

Application Notes and Protocols for Air-Free Handling of Tris(trimethylsilylmethyl)phosphine

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Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILYLMETHYL)
PHOSPHINE*

Cat. No.: *B096055*

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Introduction

Tris(trimethylsilylmethyl)phosphine, $P(CH_2SiMe_3)_3$, is a highly reactive and air-sensitive organophosphorus compound utilized in a variety of synthetic applications, including as a ligand in organometallic chemistry and as a reagent in the formation of other organophosphorus compounds.[1] Its pyrophoric nature, meaning it can spontaneously ignite in air, and its reactivity with water and oxygen necessitate specialized air-free handling techniques to ensure safety and experimental success.[2][3][4] These application notes provide detailed protocols for the safe handling of **tris(trimethylsilylmethyl)phosphine** using standard air-free techniques, namely the Schlenk line and the glovebox.

Compound Properties and Hazards

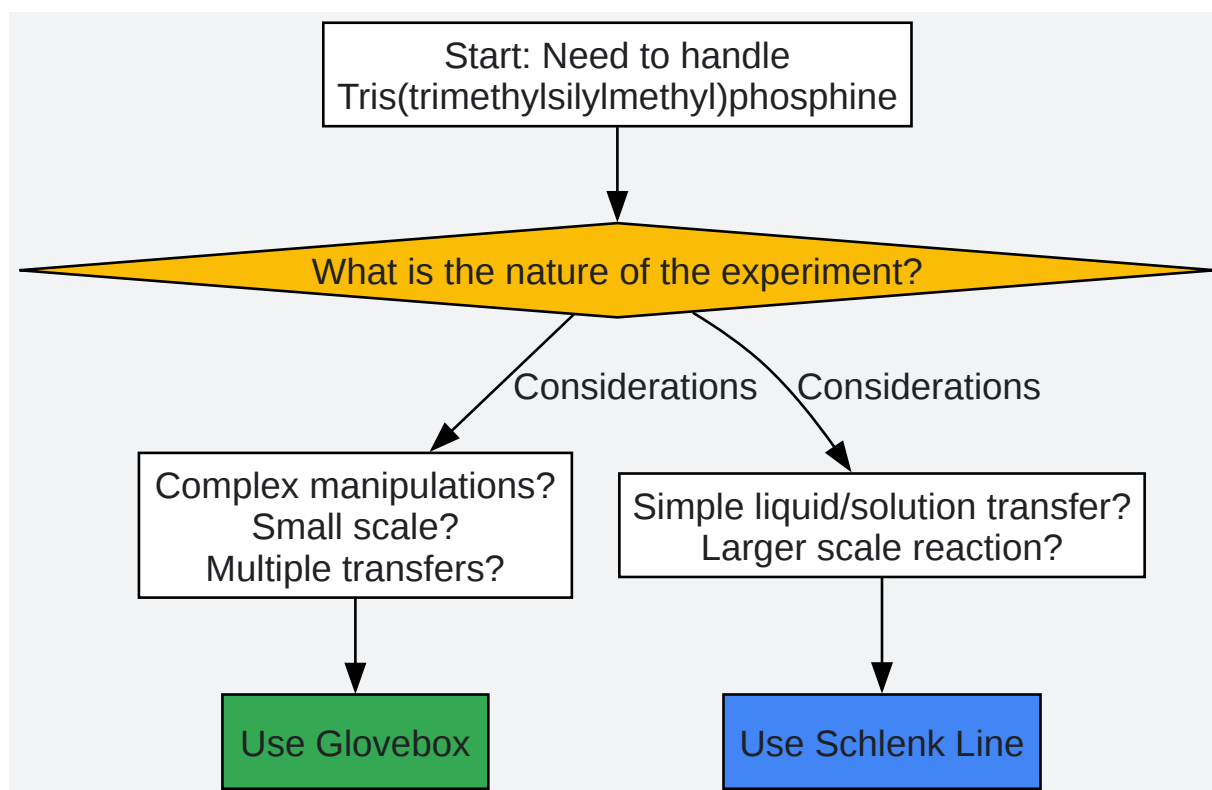
Tris(trimethylsilylmethyl)phosphine is a white solid with a low melting point and a disagreeable odor.[2] It is classified as a pyrophoric and toxic substance.[2][3] Exposure to air can lead to spontaneous combustion, and it reacts rapidly with moisture, which may also be pyrophoric.[3][5] Therefore, strict adherence to air-free handling protocols is mandatory.

Table 1: Physical and Safety Data for **Tris(trimethylsilylmethyl)phosphine**

Property	Value	Reference
Chemical Formula	C ₁₂ H ₃₃ PSi ₃	[2]
Molecular Weight	292.62 g/mol	[2]
Appearance	White solid	[2]
Melting Point	66-70 °C	[2][5]
Boiling Point	70 °C @ 1 mmHg	[2]
Solubility	Reacts with water. Soluble in organic solvents.	[2][6]
Hazards	Pyrophoric, toxic, reacts with water and oxygen.	[2][3][4]
Storage	Store under a dry, inert atmosphere (nitrogen or argon) in a sealed container below 25 °C.	[2]

Choosing the Appropriate Air-Free Technique

The choice between using a glovebox or a Schlenk line depends on the scale of the reaction, the complexity of the manipulations, and the available equipment. A glovebox provides a completely inert atmosphere for all manipulations, which is often preferable for complex or small-scale operations.[7][8] A Schlenk line is a versatile and common piece of equipment that allows for the manipulation of air-sensitive compounds on a laboratory bench.[9]



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Caption: Decision tree for selecting an air-free handling technique.

Experimental Protocols

Protocol 1: Handling Tris(trimethylsilylmethyl)phosphine in a Glovebox

A glovebox provides a sealed and recirculating inert gas atmosphere, making it the most straightforward method for handling highly air-sensitive reagents.^[7]

Materials:

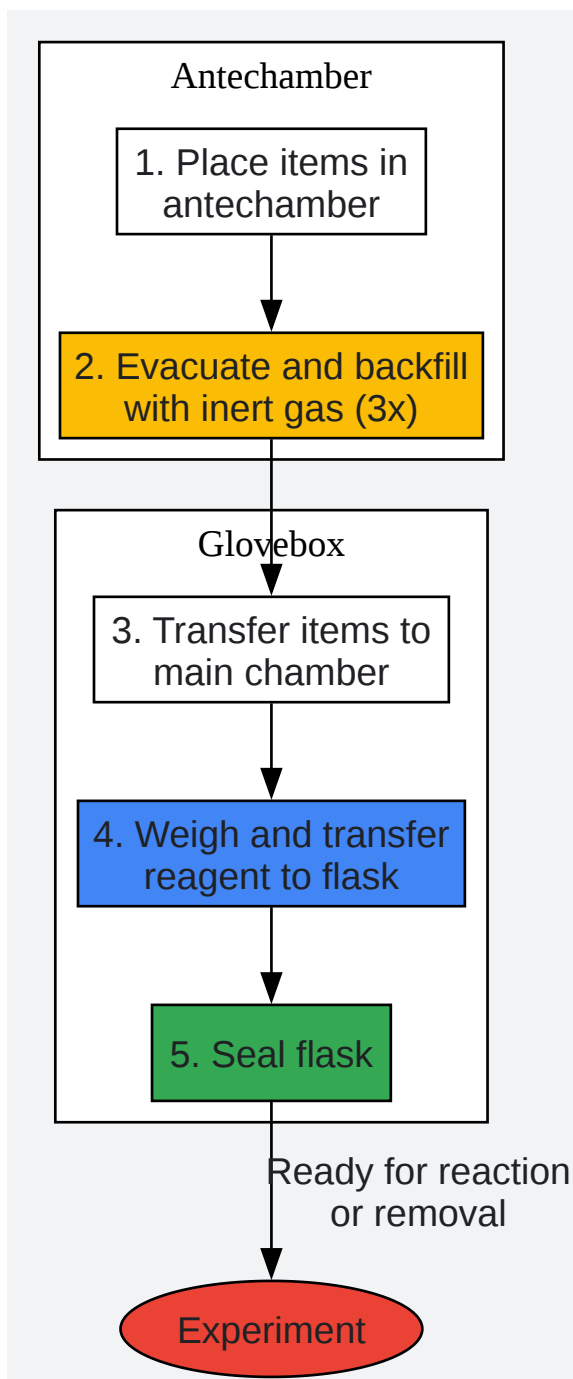
- **Tris(trimethylsilylmethyl)phosphine**
- Spatula
- Weighing paper or boat

- Schlenk flask or other reaction vessel with a septum or stopcock
- Solvent (degassed)
- Syringe and needle (if preparing a solution)
- Standard laboratory glassware (pre-dried in an oven)

Procedure:

- Preparation: Ensure all glassware, spatulas, and other equipment are thoroughly dried in an oven at >120 °C for at least 4 hours and then cooled in a desiccator.
- Glovebox Entry: Transfer all necessary equipment, including the sealed container of **tris(trimethylsilylmethyl)phosphine**, into the glovebox antechamber.[\[10\]](#)
- Purging the Antechamber: Evacuate and backfill the antechamber with inert gas (e.g., argon or nitrogen) for at least three cycles to remove air and moisture.[\[7\]](#)
- Transfer to Glovebox: Once the antechamber is purged, transfer the items into the main glovebox chamber.
- Weighing and Transfer:
 - Carefully open the container of **tris(trimethylsilylmethyl)phosphine** inside the glovebox.
 - Using a clean, dry spatula, weigh the desired amount of the solid onto weighing paper or into a weighing boat on a tared balance.
 - Transfer the weighed solid into the reaction vessel.
- Sealing the Vessel: Securely seal the reaction vessel with a septum or a greased glass stopper.
- Removal from Glovebox: If the subsequent reaction is to be performed on a Schlenk line, the sealed vessel can be removed from the glovebox via the antechamber (no purge cycles needed on exit).[\[10\]](#)

- Solution Preparation (if required):
 - Add the desired volume of degassed solvent to the reaction vessel containing the solid.
 - Swirl gently to dissolve. The resulting solution is now ready for use in subsequent reactions within the glovebox or for transfer via cannula or syringe.



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Caption: Workflow for handling solids in a glovebox.

Protocol 2: Handling Tris(trimethylsilylmethyl)phosphine using a Schlenk Line

A Schlenk line consists of a dual manifold for vacuum and inert gas, allowing for the manipulation of air-sensitive compounds in glassware equipped with sidearms.^[9]

Materials:

- **Tris(trimethylsilylmethyl)phosphine** (pre-weighed in a glovebox if possible, or handled via a solid addition tube)
- Schlenk flask
- Schlenk line with vacuum pump and inert gas source (argon or nitrogen)
- Cannula (double-tipped needle)
- Septa
- Degassed solvent
- Syringes and needles

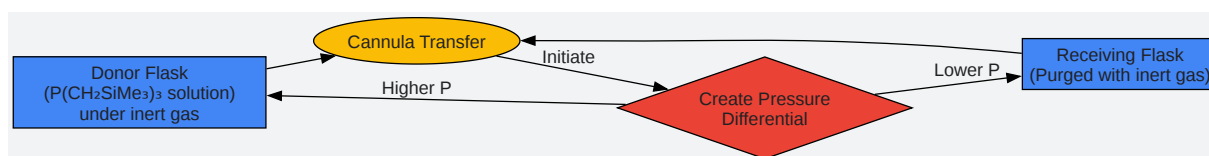
Procedure:

A. Transfer of a Solution via Cannula

This protocol assumes a solution of **tris(trimethylsilylmethyl)phosphine** has been prepared in a sealed Schlenk flask (e.g., using Protocol 1).

- **System Preparation:** Ensure the Schlenk line is operational, with a flow of inert gas through the bubbler and the cold trap properly cooled (e.g., with liquid nitrogen).^[9]
- **Connecting Flasks:** Connect both the flask containing the phosphine solution ("donor flask") and the reaction flask ("receiving flask") to the Schlenk line via flexible tubing.

- **Purging Flasks:** Evacuate and backfill the receiving flask with inert gas at least three times to ensure an inert atmosphere. The donor flask should already be under a positive pressure of inert gas.
- **Cannula Transfer:**
 - Insert one end of the cannula through the septum of the donor flask, keeping the tip above the liquid level.
 - Insert the other end of the cannula through the septum of the receiving flask.
 - To initiate the transfer, lower the cannula tip in the donor flask into the solution.
 - Slightly reduce the inert gas pressure in the receiving flask (by briefly opening it to the vacuum manifold or by venting with a needle) to create a pressure differential that drives the liquid transfer.[8]
- **Completing the Transfer:** Once the desired volume has been transferred, raise the cannula tip above the liquid level in the donor flask and then remove the cannula from both flasks.



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